

A Comprehensive Technical Guide to the Physical Properties of Methyl 9-decenoate

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Compound of Interest

Compound Name: Methyl 9-decenoate

Cat. No.: B1586211

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Introduction

Methyl 9-decenoate (C₁₁H₂₀O₂) is an unsaturated fatty acid methyl ester that serves as a valuable chemical intermediate in the synthesis of various organic compounds.^[1] Its utility in diverse applications, including the production of biofuels and the formulation of flavors and fragrances, necessitates a thorough understanding of its physical characteristics.^{[1][2]} This guide provides a detailed overview of the known physical properties of **Methyl 9-decenoate**, supported by experimental methodologies for their determination.

Core Physical Properties

The physical characteristics of **Methyl 9-decenoate** are summarized in the table below. It is important to note that while some data is available for **Methyl 9-decenoate**, values for closely related compounds are also included for comparative purposes and should be considered with appropriate scientific caution.

Property	Value	Notes and Citations
Molecular Formula	C ₁₁ H ₂₀ O ₂	[1][3][4]
Molecular Weight	184.28 g/mol	[1][4]
Appearance	Liquid	[4][5]
Boiling Point	123 °C at 21 Torr	[1][5][6]
Density	0.883 ± 0.06 g/cm ³ (Predicted)	[5][6]
Solubility	Insoluble in water; Soluble in organic solvents.[1][2]	Exhibits strong lipophilic character.[1]
logP (Octanol-Water Partition Coefficient)	4.6 at pH 7.8	Indicates a high affinity for non-polar environments.[1]
Vapor Pressure	13.37 Pa at 25°C	[6]
Refractive Index	nD ²⁰ 1.425 (for Methyl decanoate)	Value for the saturated analogue, Methyl decanoate.
Melting Point	-14 to -11 °C (for Methyl decanoate)	Value for the saturated analogue, Methyl decanoate.

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research and development. The following section details standardized methodologies for measuring key physical parameters of liquid esters like **Methyl 9-decenoate**.

Determination of Boiling Point under Reduced Pressure

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds that may decompose at their atmospheric boiling point, determination under reduced pressure is essential.

Principle: By lowering the pressure above the liquid, the boiling point is decreased. A vacuum distillation apparatus is employed to control the pressure and measure the corresponding boiling temperature.

Apparatus:

- Round-bottom flask
- Claisen or distillation head
- Thermometer or temperature probe
- Condenser
- Receiving flask
- Vacuum pump
- Manometer
- Heating mantle with a stirrer

Procedure:

- Assemble the vacuum distillation apparatus, ensuring all glass joints are properly sealed.
- Place a sample of the liquid ester (e.g., 10-20 mL) and a boiling chip or magnetic stir bar into the round-bottom flask.
- Position the thermometer bulb so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- Gradually apply vacuum to the system, adjusting to the desired pressure as measured by the manometer.
- Begin heating the sample gently with the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor condenses.
- Record the stable temperature at which the liquid is distilling as the boiling point at the recorded pressure.

Determination of Density

The density of a liquid is its mass per unit volume. Several methods can be employed for accurate determination.

Principle: The mass of a known volume of the liquid is measured at a specific temperature.

Method 1: Pycnometer Method

- Clean and dry a pycnometer of a known volume.
- Weigh the empty pycnometer accurately.
- Fill the pycnometer with the liquid ester, ensuring no air bubbles are trapped.
- Place the pycnometer in a constant temperature bath until it reaches thermal equilibrium.
- Adjust the liquid level to the calibration mark.
- Wipe the outside of the pycnometer dry and weigh it.
- The density is calculated by dividing the mass of the liquid (filled pycnometer weight minus empty pycnometer weight) by the volume of the pycnometer.

Method 2: Oscillating U-tube Densitometer

- Calibrate the instrument with two standards of known density (e.g., dry air and distilled water).
- Inject the liquid ester sample into the U-tube.
- The instrument measures the oscillation period of the U-tube, which is related to the density of the sample.
- The density is automatically calculated and displayed by the instrument.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For esters, solubility in both aqueous and organic solvents is of interest.

Qualitative Procedure:

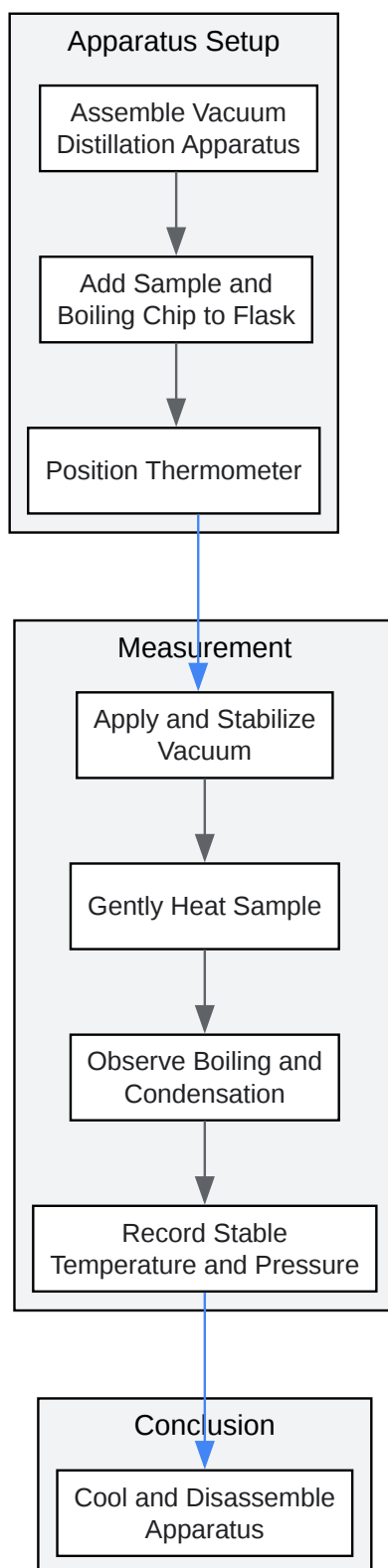
- To a small test tube, add approximately 1 mL of the solvent (e.g., water, ethanol, diethyl ether).
- Add a few drops of the liquid ester to the solvent.
- Vigorously shake the test tube for about 30 seconds.
- Observe whether the ester dissolves completely, forms a separate layer, or is partially soluble.
- Record the observations.

Quantitative Procedure (for Octanol-Water Partition Coefficient, logP): The octanol-water partition coefficient is a measure of the lipophilicity of a compound. The shake-flask method is a common technique for its determination.

- Prepare a solution of the ester in either water-saturated 1-octanol or 1-octanol-saturated water.
- Place equal volumes of this solution and the other phase (either 1-octanol-saturated water or water-saturated 1-octanol) into a separatory funnel.
- Shake the funnel for a predetermined period to allow for equilibrium to be reached.
- Allow the two phases to separate completely.
- Carefully collect samples from both the aqueous and octanol layers.
- Determine the concentration of the ester in each phase using a suitable analytical technique (e.g., gas chromatography, HPLC).
- The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The logarithm of P (logP) is then reported.

Visualizing Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the boiling point of a liquid compound under reduced pressure.



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Caption: Workflow for Boiling Point Determination Under Reduced Pressure.

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